

Essential Safety and Operational Guide for 3,5-Dibromo-1-benzofuran

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Compound of Interest

Compound Name: 3,5-Dibromo-1-benzofuran

Cat. No.: B1304820

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This guide provides crucial safety and logistical information for the handling and disposal of **3,5-Dibromo-1-benzofuran**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Hazard Identification and Classification

3,5-Dibromo-1-benzofuran is classified as a hazardous substance. Below is a summary of its GHS classification.

Hazard Class	Hazard Statement	Signal Word
Acute toxicity, oral	H302: Harmful if swallowed[1][2]	Warning[1][2]
Skin corrosion/irritation	H315: Causes skin irritation[2]	Warning
Serious eye damage/eye irritation	Causes serious eye irritation[2]	Warning
Specific target organ toxicity - single exposure	May cause respiratory irritation[2]	Warning

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield worn over safety glasses. [2]	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact which can cause irritation. [2]
Body Protection	Laboratory coat or chemical-resistant apron.	Protects clothing and underlying skin from contamination. [2]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. [2] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.	Minimizes the risk of inhaling dust or vapors, which may cause respiratory irritation. [2]

Operational Plan: Safe Handling Procedures

All handling of **3,5-Dibromo-1-benzofuran** should be conducted in a designated area, preferably within a chemical fume hood to control exposure.[\[2\]](#)

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Verify that an emergency eyewash station and safety shower are readily accessible.
- Donning PPE: Put on all required personal protective equipment as detailed in the table above.
- Weighing and Transfer:

- Conduct all weighing and transfers of the solid material within a chemical fume hood.
- Use non-sparking tools to prevent ignition sources.
- Keep containers tightly closed when not in use.
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers. Seek medical attention if irritation persists.[2]
 - Skin Contact: Wash the affected area thoroughly with soap and water. Remove contaminated clothing and wash it before reuse.[2]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.[2]
 - Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[2]
- Spill Management:
 - For small spills, absorb the material with an inert absorbent such as sand or vermiculite.[2]
 - Sweep up the absorbed material and place it in a tightly sealed, labeled container for disposal.[2]
 - Ventilate the area and wash the spill site after material pickup is complete.
 - Do not allow the material to enter drains or water courses.[2]

Disposal Plan

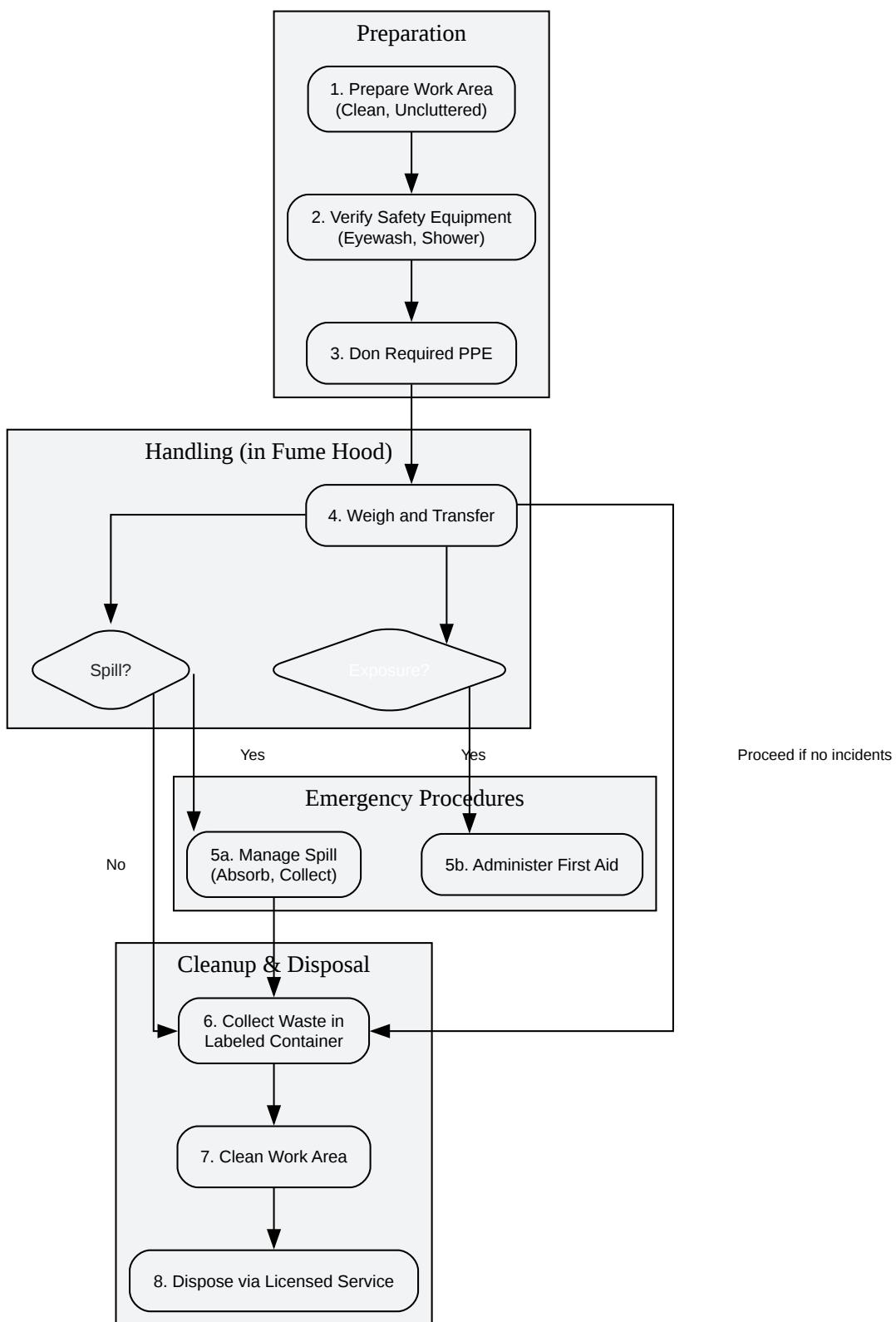
Proper disposal of **3,5-Dibromo-1-benzofuran** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Management Protocol:

- Waste Collection:

- Collect all waste material, including contaminated PPE and absorbent materials, in a dedicated, clearly labeled, and sealed hazardous waste container.
- Container Labeling:
 - Label the waste container with "Hazardous Waste" and the full chemical name: "**3,5-Dibromo-1-benzofuran**".
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and cool area, away from incompatible materials. The recommended storage condition for the pure chemical is refrigerated.[\[2\]](#)
- Final Disposal:
 - Dispose of the contents and container in accordance with all local, regional, and national regulations.[\[3\]](#)
 - Contact a licensed professional waste disposal service for final disposal.

Workflow for Handling 3,5-Dibromo-1-benzofuran

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Caption: Workflow for the safe handling and disposal of **3,5-Dibromo-1-benzofuran**.

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